Spectroscopic Characterization of 4-Iodo-2-methylpyrimidine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Iodo-2-methylpyrimidine*
CAS No.:	*84586-49-2*
Cat. No.:	*B1291441*

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This technical guide provides a comprehensive analysis of the spectroscopic data for **4-iodo-2-methylpyrimidine**, a key heterocyclic intermediate in pharmaceutical and materials science research. Designed for researchers, scientists, and drug development professionals, this document synthesizes predicted spectroscopic data with established principles of structural elucidation to offer a robust characterization of the target molecule. In the absence of extensive publicly available experimental spectra for this specific compound, this guide leverages high-fidelity predictive models and comparative analysis with structurally related pyrimidine derivatives to provide a reliable and in-depth understanding of its spectroscopic features.

Introduction: The Significance of 4-Iodo-2-methylpyrimidine

4-Iodo-2-methylpyrimidine belongs to the broad class of pyrimidine derivatives, which are fundamental building blocks in numerous biologically active compounds, including antiviral and anticancer agents. The presence of a methyl group at the C2 position and an iodine atom at the C4 position makes it a versatile precursor for further chemical modifications, such as cross-coupling reactions, to introduce diverse functionalities.[1] A thorough understanding of its

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spectroscopic signature is paramount for reaction monitoring, quality control, and the unambiguous identification of its derivatives.

This guide will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-iodo-2-methylpyrimidine**, providing both predicted data and a detailed interpretation based on first principles and comparative data from analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an unparalleled tool for the structural elucidation of organic molecules in solution, offering detailed insights into the chemical environment of each nucleus.[2]

^{1}H NMR Spectroscopy

The proton NMR spectrum provides information on the number, connectivity, and electronic environment of the hydrogen atoms in a molecule. For **4-iodo-2-methylpyrimidine**, we anticipate three distinct signals corresponding to the methyl protons and the two aromatic protons on the pyrimidine ring.

Predicted ^{1}H NMR Data:

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.6	Singlet	3H	-CH_3
~7.2	Doublet	1H	H5
~8.2	Doublet	1H	H6

Interpretation and Causality:

- Methyl Protons (-CH_3): The methyl group at the C2 position is expected to appear as a singlet in the upfield region of the aromatic spectrum, typically around 2.6 ppm. Its singlet nature arises from the absence of adjacent protons.

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- Pyrimidine Ring Protons (H5 and H6): The protons at the C5 and C6 positions of the pyrimidine ring will appear as doublets due to coupling with each other. The H6 proton, being adjacent to the electron-withdrawing nitrogen atom, is expected to be deshielded and resonate at a lower field (around 8.2 ppm) compared to the H5 proton (around 7.2 ppm). The iodine atom at C4 will also influence the chemical shifts of the adjacent protons through its electron-withdrawing inductive effect and anisotropic effects.

Workflow for ^{1}H NMR Data Acquisition:

Caption: Workflow for acquiring ^{1}H NMR data.

^{13}C NMR Spectroscopy

Carbon-13 NMR provides information about the carbon framework of a molecule. Each unique carbon atom gives a distinct signal, and its chemical shift is indicative of its hybridization and electronic environment.[3]

Predicted ^{13}C NMR Data:

Chemical Shift (δ) ppm	Assignment
~25	-CH_3
~120	C5
~150	C6
~160	C4
~165	C2

Interpretation and Causality:

- Methyl Carbon (-CH_3): The methyl carbon will appear at the highest field (lowest ppm value) due to its sp^3 hybridization and shielding.

- Pyrimidine Ring Carbons:

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- C4: The carbon bearing the iodine atom (C4) is expected to be significantly deshielded due to the electronegativity of iodine, but the "heavy atom effect" of iodine can also cause a slight upfield shift compared to other halogens. Its predicted chemical shift is around 160 ppm.
- C2: The C2 carbon, attached to two nitrogen atoms and the methyl group, will be significantly deshielded and is predicted to resonate at a very low field, around 165 ppm.
- C5 and C6: The C5 and C6 carbons will have chemical shifts influenced by the adjacent nitrogen atoms and the iodine substituent. The C6 carbon, being closer to a nitrogen atom, is expected to be more deshielded than the C5 carbon.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations. [4]

Predicted IR Data:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100-3000	C-H stretch	Aromatic C-H
2980-2850	C-H stretch	Methyl C-H
1600-1550	C=N stretch	Pyrimidine ring
1500-1400	C=C stretch	Pyrimidine ring
~1380	C-H bend	Methyl C-H
Below 1000	C-I stretch	Carbon-Iodine bond

Interpretation and Causality:

- C-H Stretching: The spectrum will show characteristic C-H stretching vibrations for the aromatic protons on the pyrimidine ring (above 3000 cm^{-1}) and the aliphatic protons of the methyl group (below 3000 cm^{-1}).

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- Ring Vibrations: The pyrimidine ring will exhibit characteristic C=N and C=C stretching vibrations in the 1600-1400 cm^{-1} region. These bands are often strong and can be used to identify the heterocyclic core.

- C-I Stretching: The carbon-iodine bond stretching vibration is expected to appear in the low-frequency region of the spectrum, typically below 1000 cm^{-1}.

Workflow for IR Data Acquisition (ATR Method):

Caption: Workflow for acquiring IR data using the ATR method.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight and elemental composition of a compound, and its fragmentation pattern can offer valuable structural clues.[5]

Predicted Mass Spectrometry Data (Electron Ionization - EI):

- Molecular Ion (M^+): m/z = 220. This corresponds to the molecular weight of **4-iodo-2-methylpyrimidine** ($C_5H_5IN_2$). The molecular ion peak is expected to be prominent due to the relative stability of the aromatic ring.

- Key Fragmentation Pathways:

  - Loss of Iodine: A significant fragment is expected at m/z = 93, corresponding to the loss of an iodine radical ($[M-I]^+$). This is a common fragmentation pathway for iodo-substituted aromatic compounds.[6]

  - Loss of Methyl Radical: A fragment at m/z = 205 ($[M-CH_3]^+$) may be observed due to the loss of the methyl group.

  - Ring Fragmentation: Subsequent fragmentation of the pyrimidine ring can lead to smaller charged species.

Logical Relationship of Spectroscopic Data:

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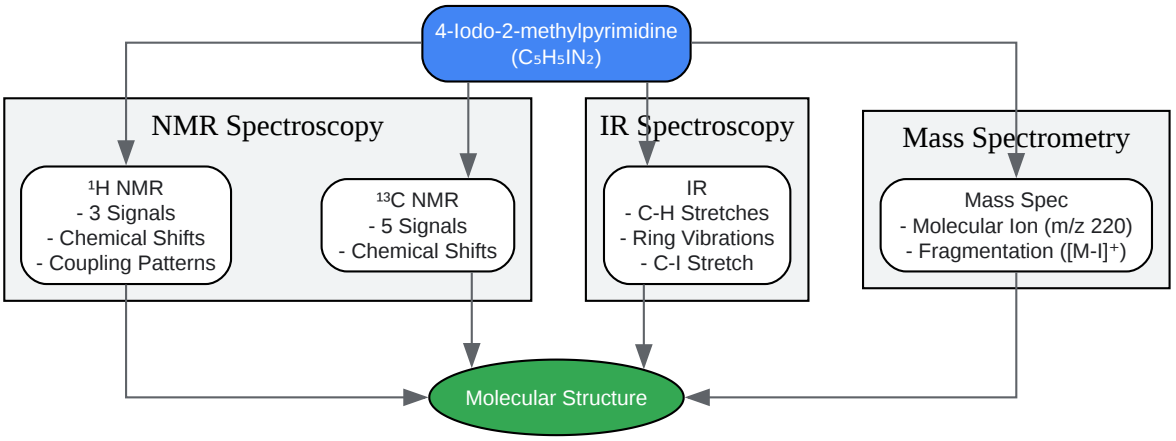

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Caption: Integration of spectroscopic data for structural elucidation.

Conclusion

This technical guide has provided a detailed spectroscopic characterization of **4-iodo-2-methylpyrimidine** based on high-fidelity predictions and established principles of spectroscopic interpretation. The presented ^{1}H NMR, ^{13}C NMR, IR, and mass spectrometry data, along with their detailed analysis, offer a comprehensive and reliable reference for researchers working with this important chemical intermediate. The provided experimental workflows serve as a practical guide for acquiring high-quality spectroscopic data. This synthesized information is crucial for ensuring the identity and purity of **4-iodo-2-methylpyrimidine** in research and development settings.

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